

A Technical Guide to 1-Bromohexane-d13: Properties, Applications, and Analytical Considerations

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Compound of Interest

Compound Name: 1-Bromohexane-d13

CAS No.: 130131-94-1

Cat. No.: B151944

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This technical guide provides an in-depth exploration of **1-Bromohexane-d13**, a deuterated analog of 1-bromohexane. It is intended for researchers, scientists, and professionals in drug development and related fields who utilize isotopically labeled compounds. This document will detail the fundamental properties of **1-Bromohexane-d13**, its significance in scientific research, and practical considerations for its use.

Introduction to Deuterated Compounds and their Significance

Isotopic labeling is a powerful technique used to trace the journey of molecules through chemical reactions or biological pathways.[1] In this method, one or more atoms in a molecule are substituted with an isotope, which is an atom of the same element with a different number of neutrons. Deuterium (^2H or D), a stable isotope of hydrogen, is a commonly used label. The replacement of hydrogen with deuterium in a molecule can lead to significant improvements in the absorption, distribution, metabolism, and excretion (ADME) properties of drugs.[2]

Deuterated compounds, such as **1-Bromohexane-d13**, are invaluable tools in a variety of scientific disciplines. They are particularly crucial in mechanistic studies, metabolic profiling, and as internal standards in quantitative mass spectrometry.^[2] The distinct mass of deuterium allows for the differentiation and quantification of labeled versus unlabeled molecules, providing a clear window into complex biological and chemical processes.^{[1][3]}

1-Bromohexane-d13: Core Properties and Comparison

1-Bromohexane-d13 is a deuterated form of 1-bromohexane where all 13 hydrogen atoms have been replaced by deuterium atoms. This isotopic substitution results in a notable increase in its molecular weight compared to its non-deuterated counterpart.

Property	1-Bromohexane-d13	1-Bromohexane
Molecular Formula	C6D13Br ^{[4][5]}	C6H13Br ^{[6][7]}
Molecular Weight	178.15 g/mol ^{[4][5][8]}	165.07 g/mol ^{[6][7]}
CAS Number	130131-94-1 ^{[4][5][8]}	111-25-1 ^{[6][7]}
Synonyms	Hexyl-d13 bromide	n-Hexyl bromide ^{[6][7]}

The primary distinction between **1-Bromohexane-d13** and 1-bromohexane lies in their isotopic composition, which directly impacts their mass. This mass difference is the cornerstone of their utility in analytical applications.

Applications in Research and Development

The unique properties of **1-Bromohexane-d13** make it a valuable tool in several areas of scientific inquiry, particularly in drug development and metabolic research.

Internal Standards in Mass Spectrometry

In quantitative mass spectrometry, an ideal internal standard should behave chemically and physically similarly to the analyte of interest but be distinguishable by the mass spectrometer. Deuterated compounds are excellent internal standards because their chromatographic behavior is nearly identical to their non-deuterated counterparts, yet they are easily

differentiated by their mass-to-charge ratio (m/z).^[2] **1-Bromohexane-d13** can be used as an internal standard for the quantification of 1-bromohexane or other structurally related compounds.

Elucidation of Metabolic Pathways

Understanding the metabolic fate of a drug candidate is a critical aspect of drug development. Deuterium-labeled compounds are instrumental in these studies.^[2] By administering a deuterated drug and analyzing the metabolites, researchers can track the biotransformation of the parent compound. The deuterium label acts as a flag, allowing for the confident identification of drug-related metabolites in complex biological matrices.

Mechanistic Studies in Organic Synthesis

Isotopic labeling can provide profound insights into reaction mechanisms. By strategically placing deuterium atoms in a reactant, chemists can trace their position in the final product, thereby deducing the underlying reaction pathway. 1-Bromohexane, and by extension its deuterated form, is a versatile reagent in organic synthesis, often used in the formation of Grignard reagents and for the introduction of a hexyl group.^[6]

Analytical Methodologies

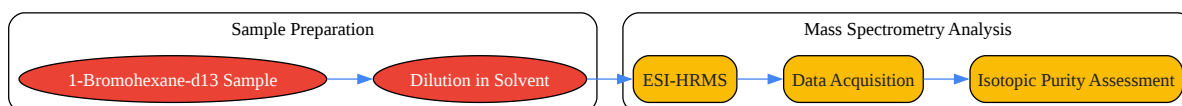
The analysis of **1-Bromohexane-d13** and its applications typically involves high-resolution mass spectrometry (HRMS).^[9] This technique allows for the precise determination of the isotopic purity of the labeled compound and the accurate quantification of labeled and unlabeled species.

Experimental Protocol: Isotopic Purity Assessment by ESI-HRMS

The following is a generalized protocol for assessing the isotopic purity of **1-Bromohexane-d13** using Electrospray Ionization-High-Resolution Mass Spectrometry (ESI-HRMS).

- Sample Preparation:
 - Prepare a dilute solution of **1-Bromohexane-d13** in a suitable solvent (e.g., acetonitrile or methanol). The concentration should be optimized for the specific instrument being used.

- Instrument Setup:
 - Calibrate the mass spectrometer to ensure high mass accuracy.
 - Set the ESI source parameters (e.g., spray voltage, capillary temperature) to achieve stable ionization.
- Data Acquisition:
 - Acquire the mass spectrum of the **1-Bromohexane-d13** sample in full scan mode over a relevant m/z range.
- Data Analysis:
 - Identify the molecular ion peak corresponding to **1-Bromohexane-d13**.
 - Examine the isotopic distribution to determine the percentage of the fully deuterated species and any partially deuterated or non-deuterated isotopologues.

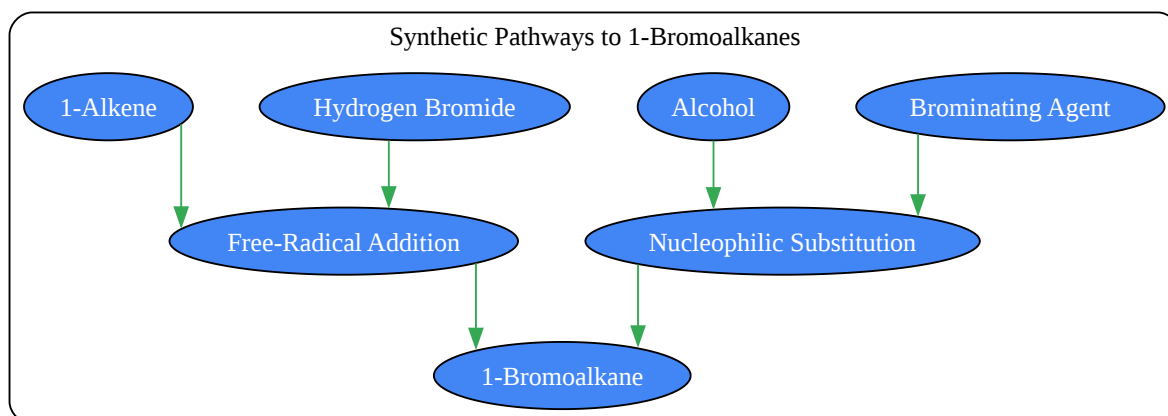


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Caption: Workflow for Isotopic Purity Assessment of **1-Bromohexane-d13** by ESI-HRMS.

Synthesis Considerations

The synthesis of 1-bromoalkanes like 1-bromohexane can be achieved through several methods. A common approach is the free-radical addition of hydrogen bromide to a 1-alkene. Another method involves the nucleophilic substitution reaction of the corresponding alcohol with a bromine source. The synthesis of **1-Bromohexane-d13** would require the use of deuterated starting materials.



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Caption: Common Synthetic Routes to 1-Bromoalkanes.

Conclusion

1-Bromohexane-d13 is a powerful and versatile tool for researchers in the fields of drug development, metabolism, and organic synthesis. Its well-defined mass difference from its non-deuterated counterpart allows for precise tracing and quantification in complex systems. Understanding the core properties and analytical considerations of this isotopically labeled compound is essential for its effective application in advancing scientific knowledge.

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